Application Note: Adrenorphin Trifluoroacetate Formulation and Handling Strategies

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Compound of Interest

Compound Name:	*Adrenorphin trifluoroacetate*
Cat. No.:	*B12460494*

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Executive Summary

Adrenorphin (also known as metorphamide) is an endogenous, C-terminally amidated opioid octapeptide derived from the proteolytic cleavage of [1][2]. As a highly potent agonist of the μ-opioid receptor, it plays a critical, specialized role in pain modulation, nociception, and neuroendocrine regulation[1][3]. For in vitro and in vivo pharmacological studies, Adrenorphin is typically supplied as a lyophilized trifluoroacetate (TFA) salt[3]. Proper solvent selection—specifically between Phosphate-Buffered Saline (PBS) and Dimethyl Sulfoxide (DMSO)—is paramount to maintaining peptide stability, preventing aggregation, and ensuring reproducible receptor binding kinetics.

Physicochemical Profile & Receptor Affinity

Understanding the baseline physicochemical properties of Adrenorphin is essential for designing robust experimental workflows. The C-terminal amidation is a critical structural feature that protects the peptide from rapid enzymatic degradation by carboxypeptidases, ensuring its physiological activity[2].

Table 1: Physicochemical and Pharmacological Profile

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Property	Specification
Peptide Sequence	Tyr-Gly-Gly-Phe-Met-Arg-Arg-Val-NH_2 (YGGFMRRV-NH_2)[1][4]
Chemical Formula	$C_{44}H_{69}N_{15}O_9S$ (Free base)[5]
Primary Target	μ-Opioid Receptor (MOR)[4]
Receptor Affinity (K_i)	μ-opioid: 0.12 nM | κ-opioid: 0.248 nM | δ-opioid: 2.65 nM[1][3]
Physiological Effects	Analgesia, Respiratory Depression, Catecholamine Secretion Inhibition[1][6]

Table 2: Solubility and Storage Parameters

Solvent	Max Solubility	Storage Temp	Shelf Life	Application Suitability
DMSO	~30 mg/mL[3]	-80°C	6 Months[4]	Long-term master stock archiving.
PBS (pH 7.2)	~10 mg/mL[3]	4°C / Room Temp	< 1 Day[3]	Immediate in vivo / in vitro assays.
Dry Powder	N/A	-80°C	2 Years[4]	Long-term baseline storage.

Mechanistic Rationale for Solvent Selection

As a Senior Application Scientist, I emphasize that peptide handling is never a one-size-fits-all process. The decision to reconstitute Adrenorphin TFA in DMSO versus PBS hinges on the chemical behavior of the TFA counterion and the hydrophobic domains of the peptide sequence.

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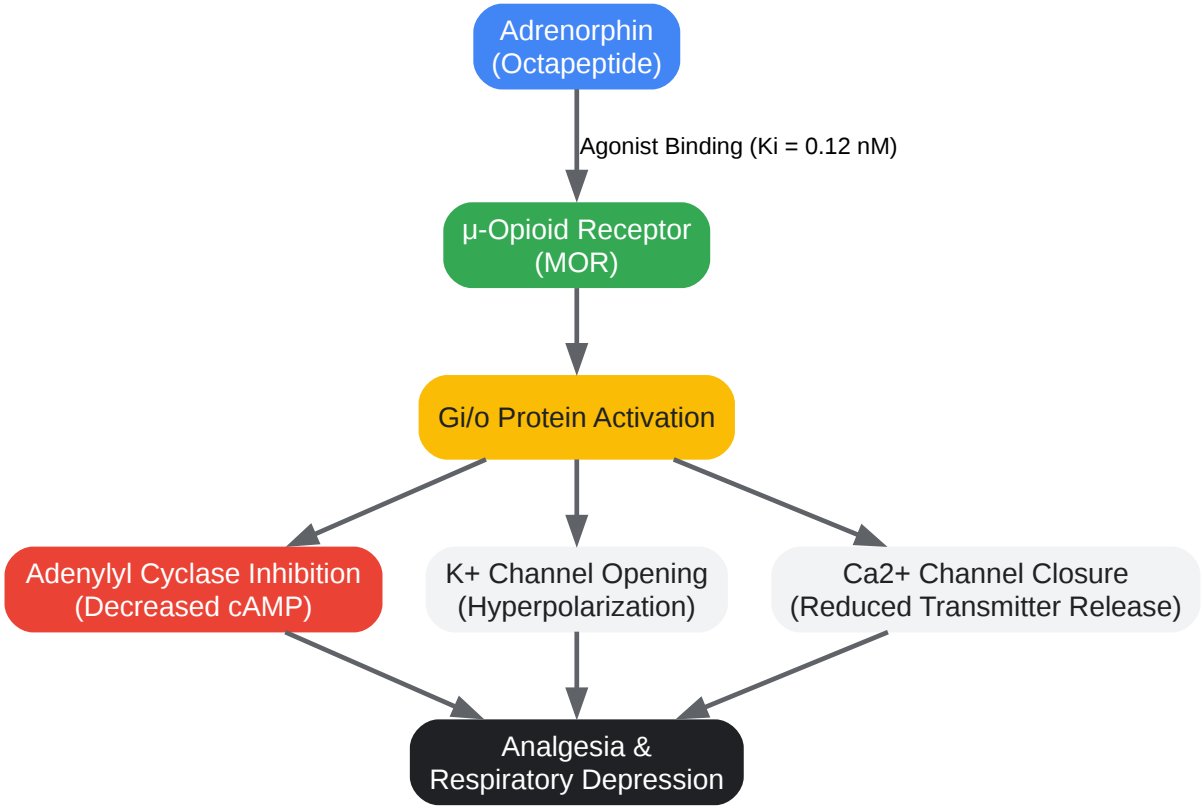
- The Role of DMSO: DMSO acts as a universal aprotic solvent. It disrupts intermolecular hydrogen bonding, effectively preventing the formation of β-sheet aggregates that are common in peptides containing hydrophobic residues (such as Phenylalanine and Valine). This disruption allows for a higher maximum solubility (~30 mg/mL) and prevents freeze-thaw-induced precipitation, making it the at -80°C[3][4].

- The Role of PBS (pH 7.2): While DMSO is excellent for storage, organic solvents can induce cytotoxicity or artificially alter cell membrane fluidity in sensitive functional assays. Reconstituting directly in an aqueous buffer like PBS allows for organic solvent-free experiments[3]. However, the TFA salt form of Adrenorphin can locally depress the pH of unbuffered solutions. Using a strongly buffered PBS at exactly pH 7.2 neutralizes the TFA, preventing isoelectric precipitation[3]. Because aqueous environments expose the peptide to hydrolysis and potential microbial proteases, and never stored beyond 24 hours[3].

Adrenorphin Signaling Pathway

To contextualize the downstream effects of your assays, the following diagram maps the signal transduction cascade initiated by Adrenorphin binding to the μ-opioid receptor.

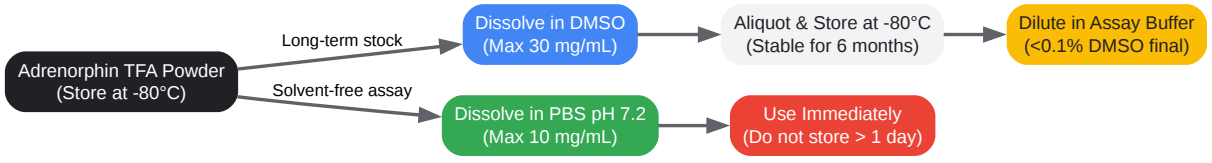
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Fig 1: Adrenorphin signaling via μ-opioid receptor activation and downstream effector pathways.

Step-by-Step Reconstitution Protocols



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Fig 2: Decision matrix and workflow for Adrenorphin TFA reconstitution in DMSO versus PBS.

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Protocol A: Preparation of 30 mg/mL Master Stock in DMSO (For Long-Term Storage)

Use this protocol when creating a centralized laboratory stock to be used across multiple experiments over several months.

- Equilibration: Remove the vial of lyophilized Adrenorphin TFA powder from -80°C storage. Allow it to equilibrate to room temperature for at least 30 minutes in a desiccator. Causality: Opening a cold vial introduces atmospheric condensation, which can cause premature peptide hydrolysis.
- Centrifugation: Briefly centrifuge the vial at 10,000 x g for 1 minute to ensure all powder is collected at the bottom.
- Dissolution: Add high-purity, anhydrous DMSO directly to the vial to achieve a concentration of 30 mg/mL[3]. For example, to dissolve 5 mg of powder, add 166.7 µL of DMSO.
- Homogenization: Pipette up and down gently. Do not vortex vigorously, as this can introduce micro-bubbles and shear stress. If particulates remain, sonicate in a water bath at room temperature for 1-2 minutes.
- Aliquoting: Divide the stock into single-use aliquots (e.g., 10-20 µL) in low-protein-binding microcentrifuge tubes. Causality: Repeated freeze-thaw cycles degrade peptide integrity. Single-use aliquots prevent this.
- Storage: Immediately transfer aliquots to -80°C. The solution is stable for up to 6 months[4].

Protocol B: Preparation of 10 mg/mL Aqueous Stock in PBS (For Immediate Use)

Use this protocol for in vivo injections or highly sensitive cell-based assays where even trace amounts of DMSO (<0.1%) are unacceptable.

- Buffer Preparation: Prepare or obtain sterile Phosphate-Buffered Saline (PBS) and verify the pH is exactly 7.2. Causality: The TFA salt will slightly lower the pH upon dissolution; starting at pH 7.2 ensures the final solution remains in the physiological range[3].

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- Equilibration & Centrifugation: Follow steps 1 and 2 from Protocol A.
- Dissolution: Add the PBS (pH 7.2) to the vial to achieve a maximum concentration of 10 mg/mL[3]. For 5 mg of powder, add 500 µL of PBS.
- Mixing: Gently swirl the vial. Aqueous peptide solutions are prone to foaming, which can denature the peptide at the air-liquid interface.
- Immediate Application: Use the solution immediately for your biological experiments. Do not store the aqueous solution for more than 24 hours[3]. Discard any unused portion.

References

- Grokipedia. "Adrenorphin". Available at: [Link]
- PubChem - NIH. "Adrenorphin | C44H69N15O9S | CID 122176". Available at:[Link]

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Sources

- 1. grokipedia.com [grokipedia.com]
- 2. bocsci.com [bocsci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Adrenorphin | C44H69N15O9S | CID 122176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. apexbt.com [apexbt.com]
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